

# phenolphthalin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phenolphthalin*

Cat. No.: *B1214455*

[Get Quote](#)

An In-depth Technical Guide to Phenolphthalein

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phenolphthalein, a widely recognized phthalein dye. The document details its chemical properties, mechanisms of action, and key applications in laboratory and industrial settings, with a focus on information relevant to researchers, scientists, and professionals in drug development. The synonym "**phenolphthalin**" is sometimes used to refer to this compound.

## Core Chemical and Physical Data

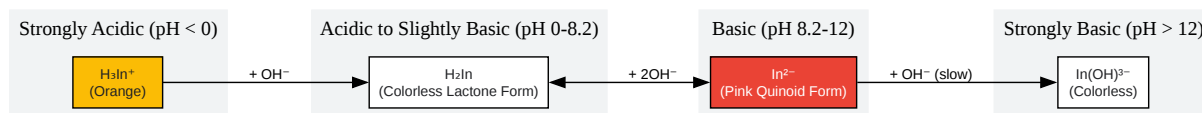
A summary of the key quantitative data for phenolphthalein is presented below for easy reference.

Property	Value
CAS Number	77-09-8
Molecular Formula	C <sub>20</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	318.32 g/mol
Appearance	White to yellowish-white crystalline powder
Solubility	Slightly soluble in water; soluble in ethanol, ether
Melting Point	258-263 °C
pH Transition Range	pH 8.2 (colorless) to pH 10.0 (pink/fuchsia)[1][2][3][4]

## Mechanism of Action as a pH Indicator

Phenolphthalein is extensively used as an indicator in acid-base titrations due to its distinct color change that is dependent on the pH of the solution.[1][2][3][5] This change in color is a result of structural rearrangements of the molecule.

- **Acidic to Neutral Conditions (pH < 8.2):** In acidic and neutral solutions, phenolphthalein exists in its nonionized lactone form, which is colorless.[1][3][5]
- **Basic Conditions (pH 8.2 - 10.0):** As the pH increases and the solution becomes basic, the lactone ring opens, and the molecule is doubly deprotonated to form a quinoid structure.[1][3] This new form has an extended conjugated system, which allows it to absorb light in the visible spectrum, resulting in a pink to fuchsia color.[1]
- **Strongly Basic Conditions (pH > 12):** In very strongly basic solutions, the pink color of phenolphthalein slowly fades to colorless. This is due to the formation of an  $\text{In}(\text{OH})^{3-}$  form, which disrupts the conjugated system.[1][5]
- **Strongly Acidic Conditions (pH < 0):** Under strongly acidic conditions, phenolphthalein can become protonated, leading to an orange coloration.[3][5]



[Click to download full resolution via product page](#)

pH-dependent structural forms of phenolphthalein.

## Experimental Protocols

### Preparation of 1% (w/v) Phenolphthalein Indicator Solution

This protocol outlines the preparation of a 1% weight by volume phenolphthalein solution, commonly used in acid-base titrations.

Materials:

- Phenolphthalein powder
- Ethanol (95% or higher)
- Distilled water
- Precision balance
- 100 mL beaker
- 50 mL measuring cylinder
- Stirring rod
- 100 mL volumetric flask
- Storage bottle

#### Procedure:

- Weigh out 1.0 g of phenolphthalein powder using a precision balance.
- Measure 50 mL of ethanol and transfer it to the 100 mL beaker.
- Add the weighed phenolphthalein powder to the ethanol in the beaker.
- Stir the mixture with a stirring rod until the phenolphthalein is completely dissolved.
- Slowly add distilled water to the beaker to bring the total volume to approximately 90 mL while stirring.
- Carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the final solution to a labeled storage bottle.

## Acid-Base Titration Using Phenolphthalein Indicator

This protocol describes the use of phenolphthalein to determine the endpoint of a titration between a strong acid (e.g., HCl) and a strong base (e.g., NaOH).

#### Materials:

- Standardized solution of NaOH (e.g., 0.1 M)
- Solution of HCl of unknown concentration
- 1% Phenolphthalein indicator solution
- Burette

- Pipette (e.g., 25 mL)
- Erlenmeyer flask
- White tile or paper

Procedure:

- Rinse the burette with a small amount of the NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.0 mL) of the HCl solution into a clean Erlenmeyer flask.
- Add 2-3 drops of the 1% phenolphthalein indicator solution to the HCl in the flask. The solution should remain colorless.
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change.
- Slowly add the NaOH solution from the burette to the HCl solution while constantly swirling the flask.
- As the endpoint is approached, the pink color will start to appear where the NaOH is added and will disappear upon swirling. Add the NaOH dropwise at this stage.
- The endpoint is reached when the addition of a single drop of NaOH solution causes a faint but permanent pink color to persist for at least 30 seconds.<sup>[6]</sup>
- Record the final burette reading. The volume of NaOH used is the difference between the final and initial readings.
- Repeat the titration at least two more times to obtain concordant results.

## Biological Activity and Toxicology

### Former Use as a Laxative

Phenolphthalein was widely used as a stimulant laxative for over a century.<sup>[3][4][5][7]</sup> Its laxative effect is due to the stimulation of the intestinal mucosa.<sup>[4][8]</sup> However, its use in over-

the-counter laxatives was discontinued following concerns about its potential carcinogenicity.[3][5][7]

## Carcinogenicity

Studies in experimental animals have provided sufficient evidence for the carcinogenicity of phenolphthalein.[9] Oral exposure to phenolphthalein has been shown to cause tumors in multiple tissue sites in rats and mice.[9][10] As a result, the International Agency for Research on Cancer (IARC) has classified phenolphthalein as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".[11] The U.S. National Toxicology Program has also concluded that phenolphthalein is reasonably anticipated to be a human carcinogen.[9]

## Metabolism

In the body, phenolphthalein is absorbed from the gastrointestinal tract and undergoes extensive metabolism.[9] The primary metabolite is phenolphthalein glucuronide, which is formed in the intestinal epithelium and liver.[9][11][12] This conjugate is then eliminated primarily in the bile.[9][12]

## Other Applications

- **Kastle-Meyer Test:** A reduced, colorless form of phenolphthalein, known as **phenolphthalin**, is used in the Kastle-Meyer test to presumptively identify the presence of blood.[5] In the presence of hemoglobin and an oxidizing agent (hydrogen peroxide), **phenolphthalin** is oxidized back to phenolphthalein, resulting in a pink color.[5]
- **Concrete Carbonation Test:** The pH sensitivity of phenolphthalein is utilized to test the depth of carbonation in concrete.[5][9] Normal concrete has a high pH and will turn pink when a phenolphthalein solution is applied, whereas carbonated concrete has a lower pH and will remain colorless.[8]
- **Disappearing Inks:** Phenolphthalein is a component in some disappearing inks, where its color change in the presence of a base and subsequent fading due to reaction with atmospheric carbon dioxide is exploited.[5][8]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What is the mechanism of Phenolphthalein? [synapse.patsnap.com]
- 2. fiveable.me [fiveable.me]
- 3. PHENOLPHTHALEIN - Ataman Kimya [atamanchemicals.com]
- 4. What is Phenolphthalein used for? [synapse.patsnap.com]
- 5. Phenolphthalein - Wikipedia [en.wikipedia.org]
- 6. m.youtube.com [m.youtube.com]
- 7. Phenolphthalein | pH indicator, acid-base titration, indicator dye | Britannica [britannica.com]
- 8. scienceinfo.com [scienceinfo.com]
- 9. Phenolphthalein - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. academic.oup.com [academic.oup.com]
- 11. Phenolphthalein Synthetic Compound - HIn - phph - Periodical [periodical.knowde.com]
- 12. Metabolism and disposition of phenolphthalein in male and female F344 rats and B6C3F1 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [phenolphthalin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214455#phenolphthalin-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)